An In-depth Technical Guide to the Safe Handling of m-Cresol-d8

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*m-Cresol-d8*
CAS No.:	*302911-90-6*
Cat. No.:	*B1602283*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety considerations, handling protocols, and emergency procedures for **m-Cresol-d8**. As a deuterated analog of m-Cresol, it is primarily used in analytical and research settings, often as an internal standard in mass spectrometry-based applications. While specific safety data for the deuterated form is limited, the toxicological and safety profiles are considered analogous to those of its non-deuterated counterpart, m-Cresol, due to their identical chemical structures and reactive functional groups. This document synthesizes information from authoritative safety data sheets (SDS) and chemical safety databases to ensure a high standard of scientific integrity and trustworthiness.

Hazard Identification and Classification

m-Cresol-d8 is classified as a hazardous substance requiring careful handling. The primary dangers are its toxicity and corrosivity.[1][2][3]

GHS Classification:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[1][3][4]

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- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.[1][2][3]
- Acute Toxicity, Inhalation (Category 2): Fatal if inhaled.[3]
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[1][2][4]
- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.[1][3]
- Combustible Liquid (Category 4): Combustible liquid.[3][5]
- Hazardous to the Aquatic Environment, Chronic (Category 3): Harmful to aquatic life with long-lasting effects.[1][3]

Label Elements:

- Pictograms:
  - GHS05 (Corrosion)
  - GHS06 (Skull and Crossbones)
- Signal Word:Danger[1][2][6]
- Hazard Statements:
  - H301 + H311: Toxic if swallowed or in contact with skin.[2]
  - H330: Fatal if inhaled.[7]
  - H314: Causes severe skin burns and eye damage.[2][4]
  - H412: Harmful to aquatic life with long lasting effects.[1]

Prolonged or chronic exposure may lead to systemic effects, including damage to the nervous system, liver, kidneys, and lungs.[8] The U.S. Environmental Protection Agency (EPA) has classified m-cresol as a possible human carcinogen.[8]

Physical and Chemical Properties

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Understanding the physical and chemical properties of **m-Cresol-d8** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	$CD_3C_6D_4OD$	[1][9]
Molecular Weight	116.19 g/mol	[1][7][9]
Appearance	Clear to yellowish or red liquid	[8][10]
Odor	Characteristic tar-like, phenolic odor	[8][10]
Melting Point	8-10 °C (46.4-50 °F)	[1]
Boiling Point	203 °C (397.4 °F)	[1]
Flash Point	86 °C (187 °F) - closed cup	[1][10]
Density	1.126 g/mL at 25 °C	[1]
Water Solubility	Soluble	[8]
Vapor Density	3.72 (Air = 1)	[11]

Exposure Controls and Personal Protection

Strict adherence to exposure controls is paramount to mitigate the risks associated with **m-Cresol-d8**.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to keep vapor concentrations below exposure limits.[4][5] Use of local exhaust ventilation is highly recommended.[12]

- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[4][5] All electrical equipment should be explosion-proof.[4]

Personal Protective Equipment (PPE)

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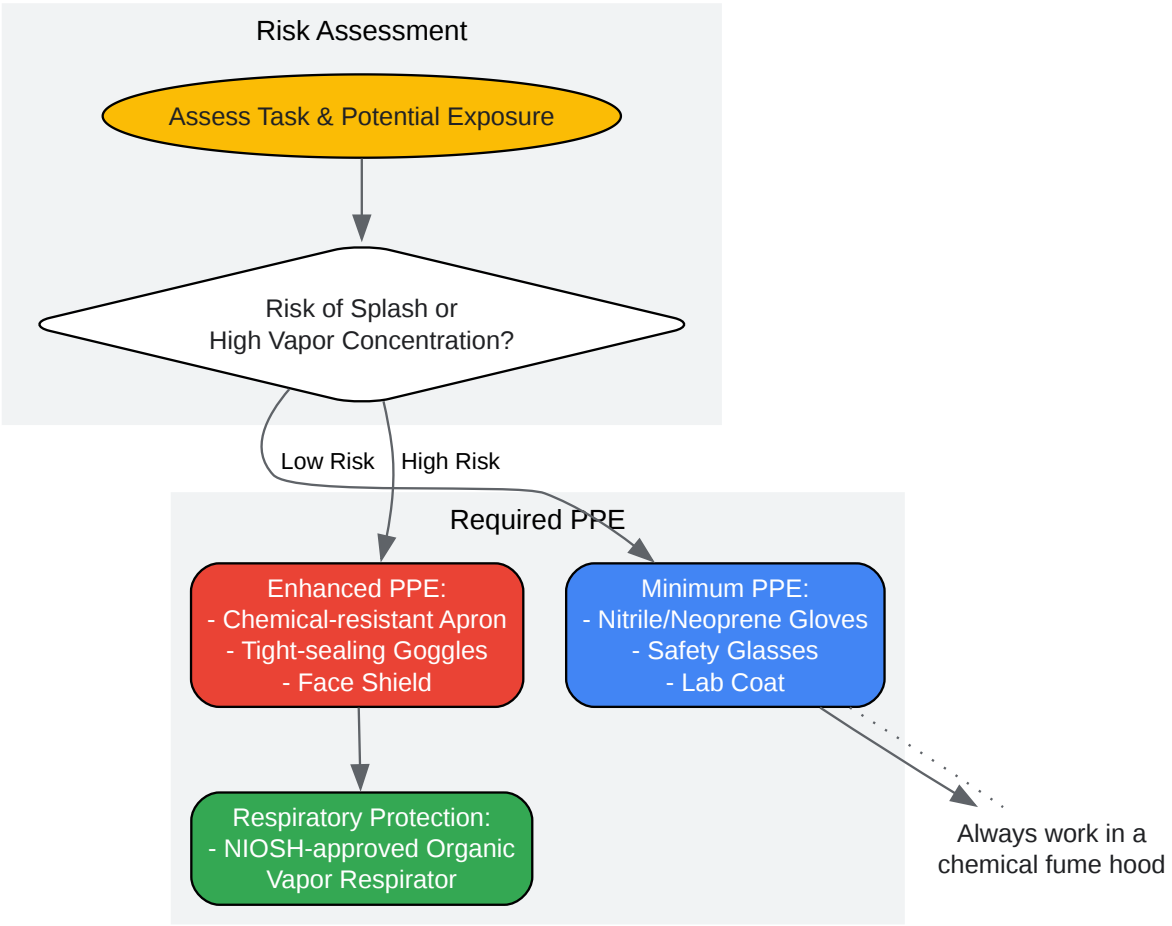
The selection of appropriate PPE is critical. The following diagram outlines a decision-making workflow for PPE selection based on the nature of the task.

m-Cresol-d8: PPE Selection Workflow



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Caption: PPE selection workflow for handling **m-Cresol-d8**.

- Eye and Face Protection: Wear tight-sealing safety goggles.[4] A face shield should be used in addition to goggles when there is a significant risk of splashing.[4][12]
- Skin Protection:

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- Gloves: Wear permeation-resistant gloves, such as neoprene.[4][8] Always inspect gloves before use and change them frequently, especially if contaminated.
- Clothing: A chemical-resistant lab coat is mandatory. For tasks with a higher risk of exposure, a chemical-resistant apron and long-sleeved clothing should be worn.[4][8]

- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved air-purifying respirator with organic vapor cartridges is recommended.[8][13] For emergencies or high concentrations, a self-contained breathing apparatus (SCBA) should be used.[8]

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure. Always seek medical attention after any exposure.[12]

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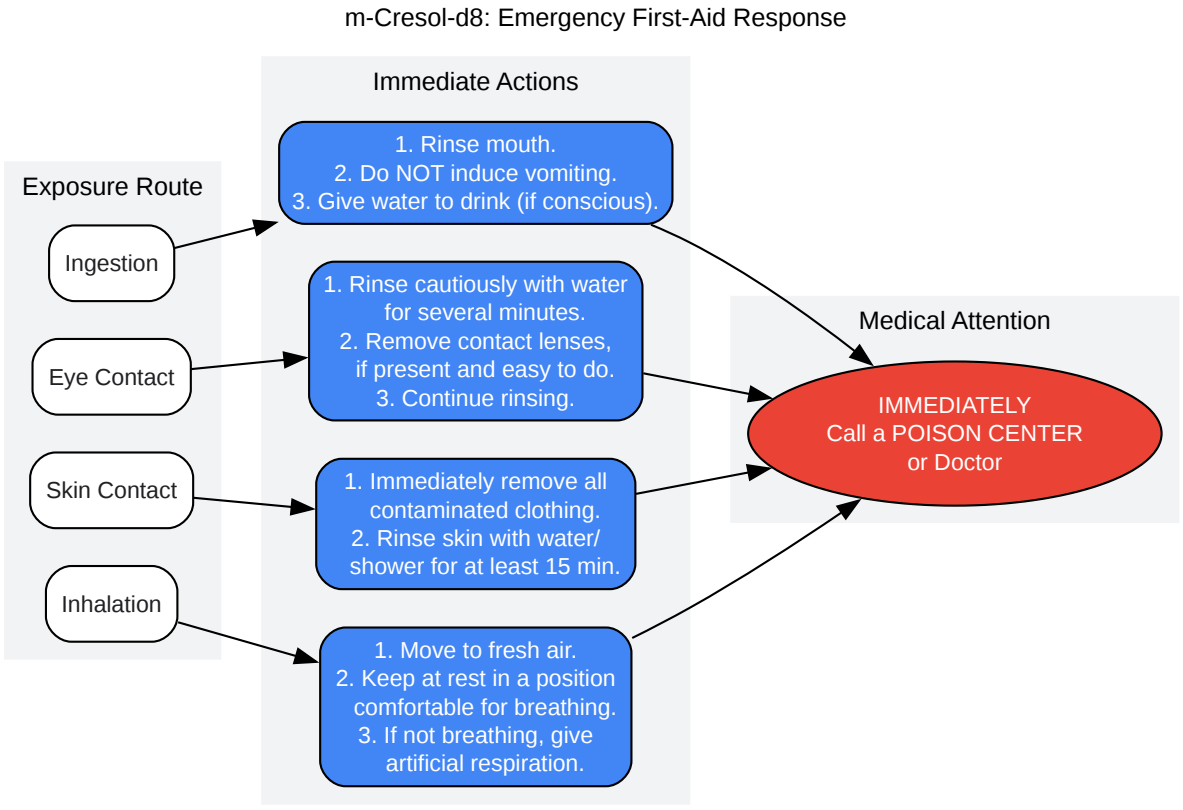

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Caption: First-aid decision flowchart for **m-Cresol-d8** exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[2][5] If breathing is difficult or has stopped, provide artificial respiration.[5] Seek immediate medical attention.[2][5]

- Skin Contact: Immediately take off all contaminated clothing.[2][5] Rinse the affected skin with plenty of water for at least 15 minutes.[5][11] Immediate medical attention is required as corrosive injuries can be difficult to heal.[2]

- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[4][5] Remove contact lenses if present and easy to do.[4][5] Seek

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immediate medical attention from an ophthalmologist.[2]

- Ingestion: Do NOT induce vomiting.[4][5] If the person is conscious, rinse their mouth with water and have them drink a small amount of water.[14] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.[5] There is a danger of perforation of the esophagus and stomach.[2]

Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the chemical's stability.

Handling

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe vapors or mists.[5]
- Keep away from sources of ignition, including heat, sparks, and open flames.[5][14]
- Use spark-proof tools and take precautionary measures against static discharge.[4][14]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4][5]
- Wash hands thoroughly after handling.[5]

Storage

- Store in a cool, dry, and well-ventilated place.[5][14] Recommended storage temperature is 15–25 °C.[2]
- Keep containers tightly closed and sealed.[2][5] Containers that have been opened must be carefully resealed and kept upright.[14]
- Store locked up.[2][5]
- The substance is sensitive to light and air; store under an inert atmosphere if possible.[11][14]

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- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and metals.[5][8][11] It can react violently with nitric acid and oleum.[11]

Accidental Release Measures

A clear and rehearsed spill response plan is crucial.

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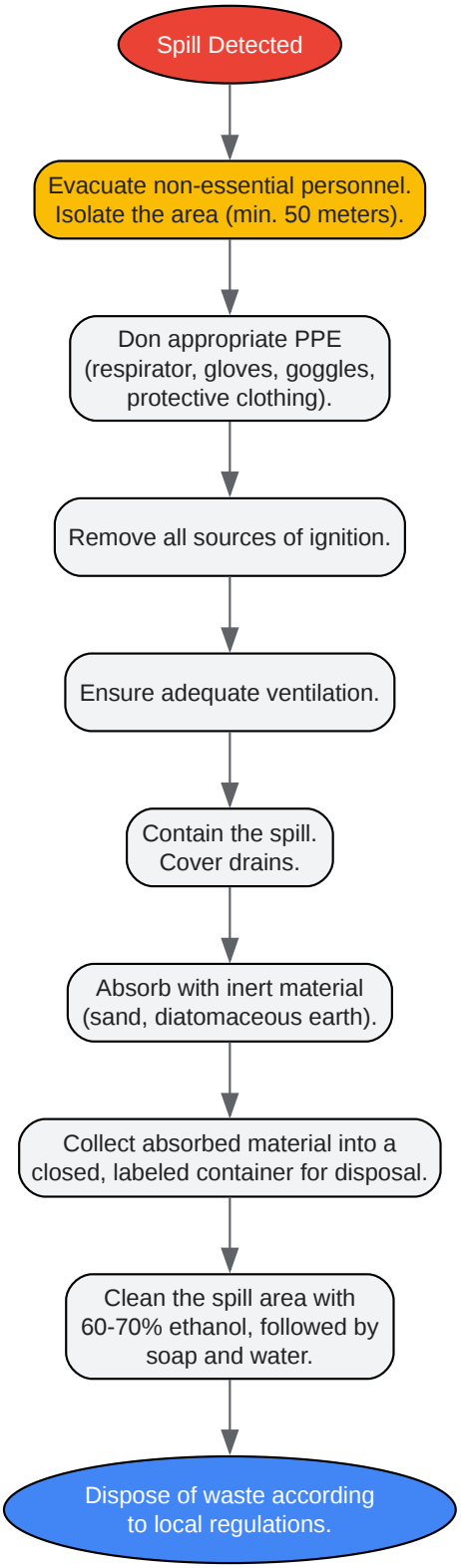
m-Cresol-d8: Spill Response Workflow



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Caption: Step-by-step workflow for responding to an **m-Cresol-d8** spill.

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- Personal Precautions: Evacuate personnel to safe areas.[14] Wear full personal protective equipment, including respiratory protection.[2][14] Ensure adequate ventilation.[14]
- Environmental Precautions: Prevent the chemical from entering drains, surface water, or ground water.[6][14]
- Containment and Cleanup:
  - Remove all sources of ignition.[11][14]
  - Contain the spill using inert, liquid-binding material such as sand, diatomaceous earth, or a universal binding agent.[2][6]
  - Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[6][14]
  - Ventilate the affected area.[2][6]
  - Clean the contaminated surface, first with 60-70% ethanol and then with a soap and water solution.[11]

Toxicological Information

m-Cresol-d8 is toxic by all routes of exposure.[10]

- Acute Effects: Exposure can cause severe irritation and corrosive burns to the skin, eyes, and respiratory tract.[8] Ingestion causes severe damage to the digestive tract.[5][8] Systemic effects can include headache, dizziness, nausea, vomiting, muscular weakness, and effects on the central nervous system.[5][8] Severe cases of exposure can lead to seizures, coma, and respiratory failure.[8]
- Chronic Effects: Prolonged exposure may result in allergic dermatitis and damage to the blood, lungs, liver, kidneys, pancreas, and heart.[8]
- Genotoxicity: Available data indicates that m-cresol is not genotoxic.[15]

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Toxicity Data (for m-Cresol)	Value	Species	Source
LD50 Oral	242 mg/kg	Rat	[2]
LD50 Dermal	300 mg/kg	Rabbit	[2]
LC50 Inhalation	Fatal if inhaled (Category 2)	-	[3]

Fire-Fighting Measures

- Hazards: **m-Cresol-d8** is a combustible liquid.[5] Vapors are heavier than air and may travel along the ground to a source of ignition and flash back.[2][6] Containers may explode when heated.[5] Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO_2).[4][5]
- Extinguishing Media:
  - Suitable: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO_2).[5][14]
  - Unsuitable: Do not use a direct water jet, as it may spread the fire.[2]
- Firefighter Protection: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[5][6][14] Use water spray to cool unopened containers.[14]

Disposal Considerations

- Waste Disposal: This material and its container must be disposed of as hazardous waste.[6] Disposal should be handled by a licensed professional waste disposal service.
- Regulations: Chemical waste generators must comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[5] Do not empty into drains or release into the environment.[6][14]

References

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- LANXESS. (2015). Product Safety Assessment: m-Cresol. Retrieved from [Link]
- National Center for Biotechnology Information. "PubChem Compound Summary for CID 342, m-Cresol". PubChem. Retrieved from [Link]
- Carl ROTH. m-Cresol Safety Data Sheet. Retrieved from [Link]
- Carl ROTH. (2022). m-Cresol Safety Data Sheet (Regulation (EC) No. 1907/2006). Retrieved from [Link]
- Centers for Disease Control and Prevention. "NIOSH Pocket Guide to Chemical Hazards - m-Cresol". The National Institute for Occupational Safety and Health (NIOSH). Retrieved from [Link]
- International Labour Organization. "ICSC 0646 - m-CRESOL". International Chemical Safety Cards. Retrieved from [Link]
- Penta chemicals. (2024). m-Cresol Safety Data Sheet. Retrieved from [Link]
- Fragrance Creators Association. (2021). Safety Assessment: m-cresol. Retrieved from [Link]
- Agency for Toxic Substances and Disease Registry. (2021). Toxicological Profile for Cresols. Retrieved from [Link]
- National Center for Biotechnology Information. "PubChem Compound Summary for CID 16212922, o-Cresol-d8". PubChem. Retrieved from [Link]

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Sources

- 1. 间甲酚-d8 98 atom % D, 98% (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 2. carlroth.com [carlroth.com]

- 3. accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com [accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com]
- 4. actylislab.com [actylislab.com]
- 5. fishersci.com [fishersci.com]
- 6. carlroth.com [carlroth.com]
- 7. o-Cresol-d8 | C7H8O | CID 16212922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. lanxess.com [lanxess.com]
- 9. cdnisotopes.com [cdnisotopes.com]
- 10. M-Cresol | CH3C6H4OH | CID 342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. M-CRESOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 12. ICSC 0646 - m-CRESOL [chemicalsafety.ilo.org]
- 13. CDC - NIOSH Pocket Guide to Chemical Hazards - m-Cresol [cdc.gov]
- 14. cdhfinechemical.com [cdhfinechemical.com]
- 15. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of m-Cresol-d8]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1602283/docs#an-in-depth-technical-guide-to-the-safe-handling-of-m-cresol-d8]

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